Synthesis protocol for 3-(3-Bromophenyl)-1H-pyrazol-5-amine

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Compound of Interest

Compound Name:	*3-(3-Bromophenyl)-1H-pyrazol-5-amine*
CAS No.:	*149246-81-1*
Cat. No.:	*B136908*

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Application Note: Optimized Synthesis of **3-(3-Bromophenyl)-1H-pyrazol-5-amine**

Executive Summary

This Application Note details a robust, scalable protocol for the synthesis of **3-(3-Bromophenyl)-1H-pyrazol-5-amine** (also referred to as 5-(3-bromophenyl)-1H-pyrazol-3-amine). This scaffold is a critical intermediate in the development of kinase inhibitors, specifically targeting p38 MAPK and B-Raf pathways.

The protocol utilizes a two-stage approach:

- Precursor Assembly: Synthesis of the

  -ketonitrile scaffold via Claisen condensation.

- Heterocycle Formation: Cyclocondensation with hydrazine hydrate to yield the aminopyrazole.

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This guide prioritizes high purity (>98% by HPLC) and operational safety, addressing specific hazards associated with hydrazine and brominated aromatics.

Strategic Rationale & Retrosynthesis

The aminopyrazole moiety acts as a bioisostere for the adenine ring of ATP, allowing it to anchor effectively in the ATP-binding pocket of kinase enzymes. The choice of the

-ketonitrile route over isoxazole rearrangement is driven by atom economy and the avoidance of unstable hydroxylamine intermediates.

Retrosynthetic Analysis

The target molecule is disconnected at the N-N bond and the C-N bond of the pyrazole ring, revealing 3-bromobenzoylacetonitrile and hydrazine as the primary synthons.

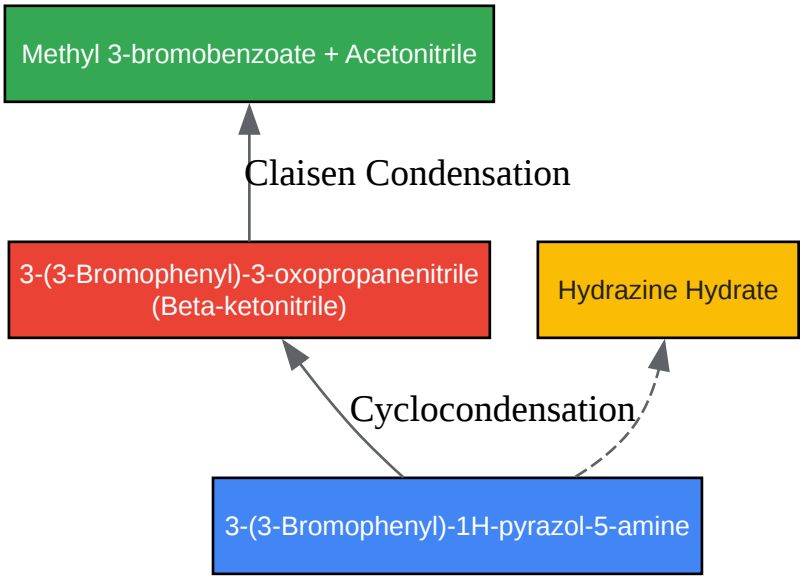

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Figure 1: Retrosynthetic strategy highlighting the

-ketonitrile intermediate.

Materials & Safety Profile

Critical Safety Warning: Hydrazine hydrate is a potent hepatotoxin and suspected carcinogen. All operations involving hydrazine must be performed in a functioning fume hood. 3-

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Bromobenzoylacetonitrile is a skin irritant.[1][2][3]

Reagent Table

Reagent	CAS No.[1][3]	Role	Hazards (GHS)
3-Bromobenzoylacetonitrile	31938-07-5	Precursor	Skin Irrit. 2, Eye Irrit. 2
Hydrazine Hydrate (64%)	7803-57-8	Reagent	Acute Tox. 3, Carcinogen 1B, Corr.
Ethanol (Absolute)	64-17-5	Solvent	Flammable Liq. 2
Glacial Acetic Acid	64-19-7	Catalyst/pH	Skin Corr. 1A

Detailed Experimental Protocol

Stage 1: Synthesis of 3-(3-Bromophenyl)-3-oxopropanenitrile

(Note: If commercial stock of this precursor is available, proceed directly to Stage 2).

Mechanism: Base-catalyzed Claisen condensation of methyl 3-bromobenzoate with acetonitrile.

- Setup: Flame-dry a 500 mL three-necked flask equipped with a reflux condenser and addition funnel under

  atmosphere.
- Activation: Suspend NaH (60% in oil, 1.2 eq) in anhydrous THF (10 mL/g).
- Addition: Add a solution of acetonitrile (1.2 eq) and methyl 3-bromobenzoate (1.0 eq) in THF dropwise at reflux temperature (

).
- Reaction: Reflux for 4-6 hours. Monitor by TLC (Hexane:EtOAc 3:1).

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- Workup: Quench with ice water. Acidify to pH 4-5 with 1N HCl. Extract with EtOAc.
- Purification: Recrystallize from Ethanol/Water.

Stage 2: Cyclization to 3-(3-Bromophenyl)-1H-pyrazol-5-amine

Mechanism: Nucleophilic attack of hydrazine on the ketone carbonyl forms a hydrazone intermediate, which subsequently cyclizes onto the nitrile carbon.

Step-by-Step Workflow:

- Dissolution: In a 250 mL round-bottom flask, dissolve 3-(3-Bromophenyl)-3-oxopropanenitrile (10 mmol, 2.24 g) in Absolute Ethanol (30 mL).
- Reagent Addition: Add Hydrazine Hydrate (12 mmol, 0.60 mL) dropwise at room temperature.
  - Note: A slight exotherm may be observed.
- Catalysis (Optional): Add 3-5 drops of Glacial Acetic Acid. This catalyzes the initial hydrazone formation.[4]
- Reflux: Heat the mixture to reflux (

) for 3-5 hours.
  - Endpoint: Monitor consumption of nitrile by TLC (DCM:MeOH 95:5). The starting material (

) should disappear, and a lower spot (

) should appear.
- Precipitation: Allow the reaction to cool to room temperature. Reduce volume by 50% under vacuum (rotary evaporator).
- Crystallization: Pour the concentrate into ice-cold water (50 mL) with vigorous stirring. The product should precipitate as a white to off-white solid.

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- Filtration: Filter the solid using a Buchner funnel. Wash with cold water (

  mL) and cold diethyl ether (

  mL) to remove unreacted hydrazine.
- Drying: Dry under high vacuum at

  for 12 hours.

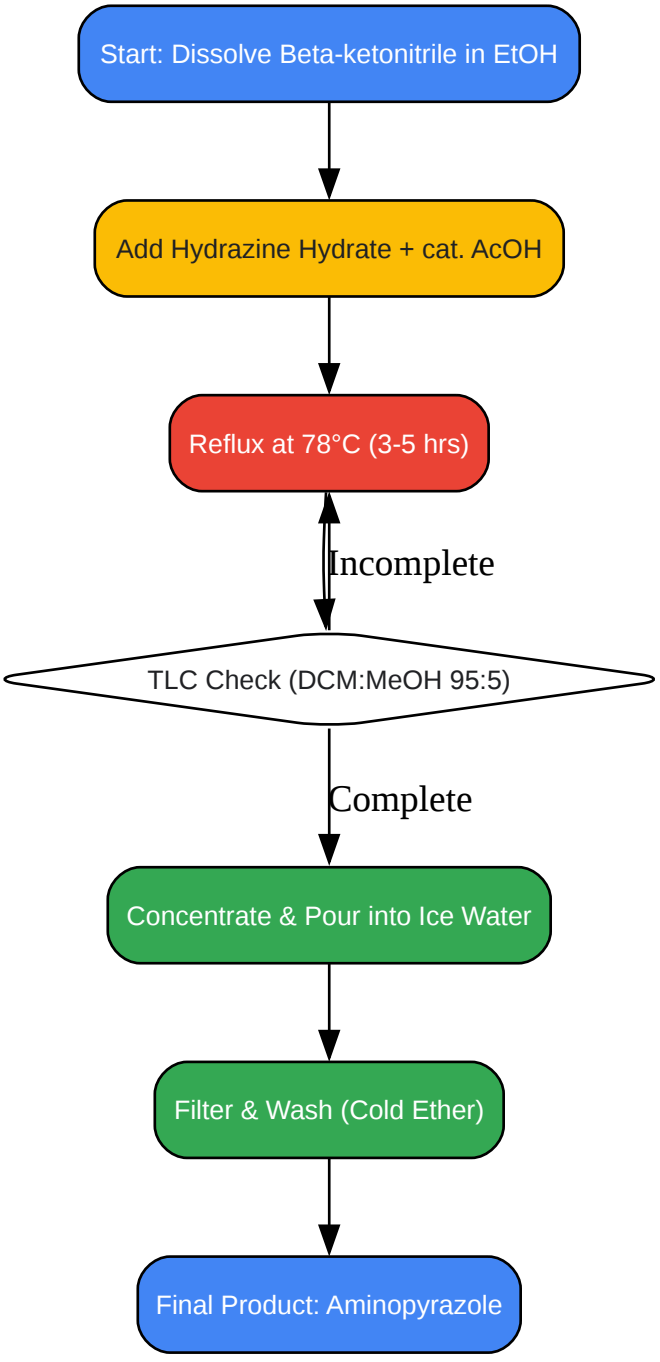

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Figure 2: Operational workflow for the cyclization stage.

Critical Process Parameters & Troubleshooting

Issue	Probable Cause	Corrective Action
Oily Product	Incomplete cyclization or solvent retention	Triturate the oil with cold diethyl ether or hexane to induce crystallization.
Low Yield (<50%)	Loss of product in mother liquor	The aminopyrazole is amphoteric. Ensure pH of water quench is 7-8. Do not over-acidify.
Impurity (Azine)	Hydrazine deficiency	Ensure at least 1.2 eq of hydrazine is used to prevent two ketone molecules reacting with one hydrazine.

Analytical Characterization (Expected Data)

To validate the synthesis, compare your data against these standard values:

- Physical State: White to pale yellow crystalline solid.
- Melting Point: 168–172 °C.
- H NMR (400 MHz, DMSO-):
  - 12.0 (s, 1H, Pyrazole-NH) - Broad, exchangeable.
  - 7.90 (t, 1H, Ar-H2).
  - 7.75 (d, 1H, Ar-H4).
  - 7.50 (d, 1H, Ar-H6).

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- 7.35 (t, 1H, Ar-H5).
- 5.85 (s, 1H, Pyrazole-CH).
- 4.90 (s, 2H, -NH

) - Broad, exchangeable.

- LC-MS (ESI): Calculated Mass: 237.0; Found [M+H]

  : 238.0 / 240.0 (1:1 ratio due to

  Br/

  Br isotopes).

References

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  - PubChem CID 9321. "Hydrazine - Safety and Hazards."[1][2]
- Precursor Synthesis (

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